

Strychnine sulfate pentahydrate chemical and physical properties

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Compound of Interest

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An In-Depth Technical Guide to the Chemical and Physical Properties of **Strychnine Sulfate Pentahydrate**

Authored by: A Senior Application Scientist Introduction

Strychnine, an indole alkaloid, has a storied history, from its origins in the seeds of the *Strychnos nux-vomica* tree to its use as a rodenticide and its pivotal role in neurobiological research.^{[1][2][3]} This guide focuses on the hydrated sulfate salt, **strychnine sulfate pentahydrate**, a form frequently utilized in research due to its increased solubility in aqueous solutions compared to the free base.^[1] As a potent and highly specific competitive antagonist of glycine receptors, it remains an invaluable tool for scientists investigating the intricacies of the central nervous system, particularly inhibitory neurotransmission.^{[2][4]}

This document provides a comprehensive overview of the core chemical and physical properties of **strychnine sulfate pentahydrate**. It is intended for researchers, scientists, and drug development professionals who require a deep, practical understanding of this compound for experimental design, safety protocol development, and analytical method implementation.

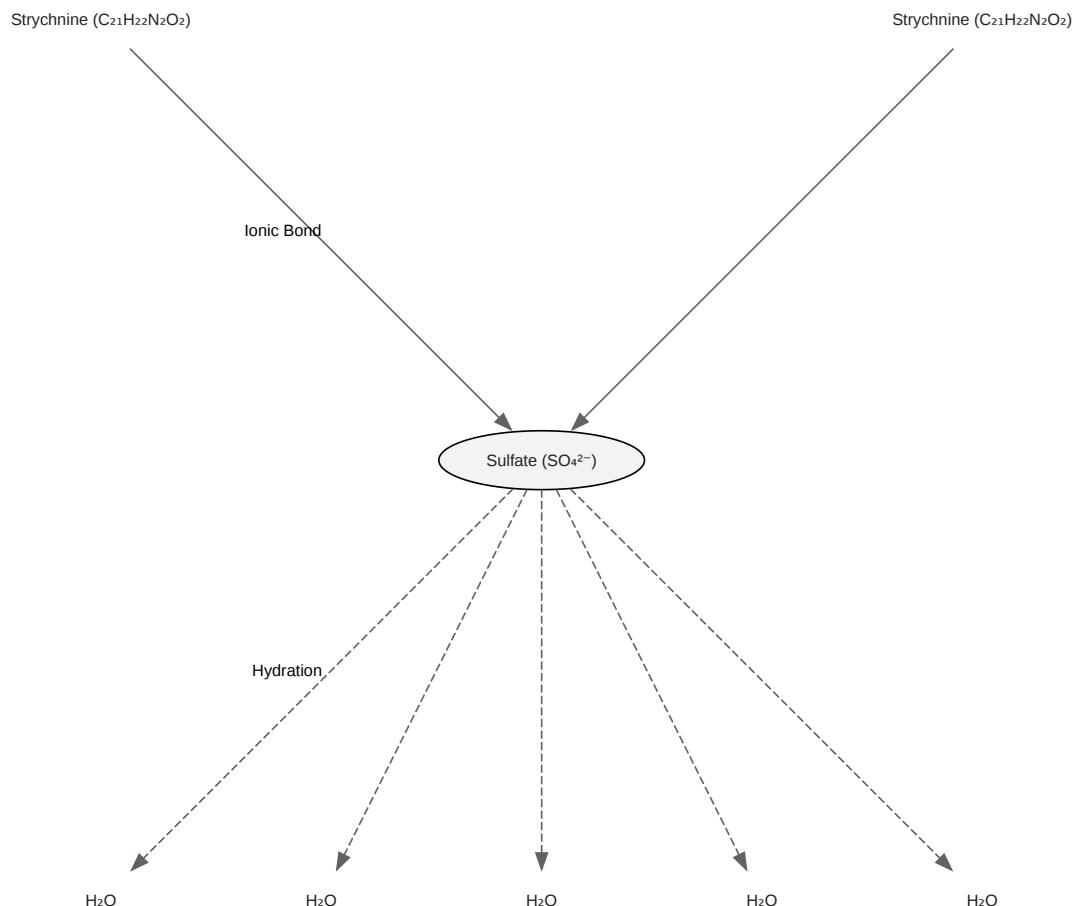
Chemical Identity and Core Properties

Strychnine sulfate pentahydrate is the hydrated sulfate salt of the alkaloid strychnine.^[5] Its chemical structure consists of two strychnine molecules, one sulfate ion, and five molecules of

water of hydration.

Molecular Structure

The complex, heptacyclic structure of the strychnine molecule is fundamental to its biological activity. The sulfate salt form enhances its utility in laboratory settings.



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Caption: Molecular association in **strychnine sulfate pentahydrate**.

Physicochemical Data Summary

The fundamental properties of **strychnine sulfate pentahydrate** are summarized below. These values are critical for preparing solutions, designing experiments, and ensuring safe handling.

Property	Value	Source(s)
CAS Number	60491-10-3	[2] [6] [7]
Molecular Formula	C ₄₂ H ₄₄ N ₄ O ₄ ·H ₂ SO ₄ ·5H ₂ O	[1] [2] [6]
Molecular Weight	856.99 g/mol	[1] [2] [6] [8]
Appearance	White to almost white or very pale yellow crystalline powder.	[2] [6] [9] [10] [2] [6] [9] [10]
Odor	Odorless	[9]
pH	5.5 (in a 1:100 aqueous solution)	[5] [9] [11]
Melting Point	Decomposes at ~200°C (392°F) (for anhydrous form). Data for pentahydrate is not readily available. [12]	[12]
Purity	Typically >97.0% [1] [6] or ≥99% (by titration). [2]	[1] [2] [6]

Solubility and Crystal Structure

The arrangement of molecules in the solid state and their interaction with solvents are defining characteristics that influence bioavailability, stability, and formulation.

Solubility Profile

Unlike the strychnine free base which is poorly soluble in water, the sulfate salt is moderately soluble.[\[1\]](#)[\[11\]](#) This property is the primary reason for its use in preparing aqueous stock solutions for research.

- Water: Soluble, with a reported solubility of 29 g/L.[1]
- Alcohol: Slightly soluble.[1]
- Ether: Insoluble.[1]
- DMSO: Slightly soluble.[5]
- Methanol: Sparingly soluble.[5]

Experimental Insight: The pH of the aqueous medium can significantly impact the solubility of strychnine salts. In basic conditions, the salt can convert to the less soluble free base, potentially causing precipitation. Therefore, maintaining a neutral to slightly acidic pH is crucial for solution stability.

Crystal and Hydrate Forms

Strychnine sulfate pentahydrate crystallizes in the monoclinic system with the space group C2.[13] The crystal structure is complex, and research has shown that strychnine sulfate can form at least eight different hydrate forms (HyA–HyH).[14] The "pentahydrate" (HyA) is one of the most stable forms under ambient conditions (20–60% relative humidity).[14]

Causality Behind Hydrate Stability: The stability and interconversion of these hydrate forms are highly dependent on environmental factors, particularly relative humidity (RH) and temperature.[5][14] The water molecules play an essential role in stabilizing the crystal lattice.[14] Attempts to create a crystalline water-free form through drying have been unsuccessful, highlighting the integral nature of hydration for its crystalline structure.[14] This is a critical consideration for long-term storage and handling, as fluctuations in humidity can lead to changes in the material's physical state and potentially its reactivity.

Stability and Handling

Understanding the chemical stability and incompatibilities of **strychnine sulfate pentahydrate** is paramount for ensuring both experimental integrity and personnel safety.

Chemical Stability

The compound is generally stable under proper storage conditions.[9][10][15] However, it exhibits specific sensitivities:

- Light Sensitivity: The compound is light-sensitive and should be stored protected from light to prevent degradation.[12][15][16]
- Incompatibilities: It is incompatible with strong oxidizing agents, strong bases, and alkalies. [9][10][16] Contact with alkaline substances (alkali carbonates, bicarbonates) can cause the precipitation of the strychnine free base.[12][17] It is also incompatible with a range of other compounds including bromides, iodides, and tannic acid.[12][17]

Recommended Storage and Handling

Given its high toxicity, stringent protocols must be followed.

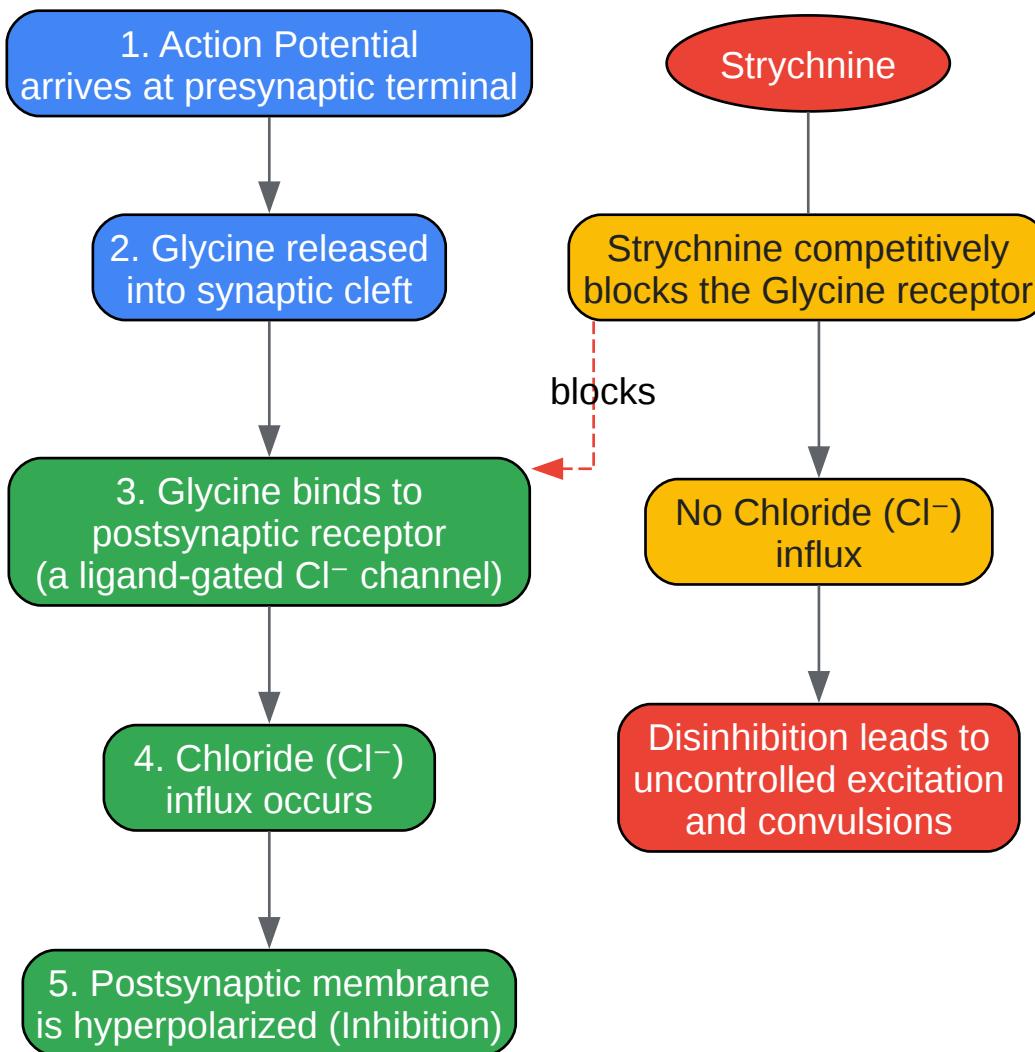
- Storage: Store in a cool, dry, well-ventilated, and securely locked location, accessible only to authorized personnel.[10][16][18] Keep containers tightly closed and protected from light.[12][18]
- Handling: All manipulations should be performed in a designated area, preferably within a laboratory fume hood, to avoid inhalation of dust.[18][19] Use appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[19][20] Do not eat, drink, or smoke when handling this product.[1][20]

Toxicological Profile and Mechanism of Action

Strychnine is a potent neurotoxin with a well-characterized mechanism of action.[1] Its toxicity is the basis for its historical use as a pesticide and the extreme caution required for its handling.

Mechanism of Action: Glycine Receptor Antagonism

Strychnine exerts its toxic effects by acting as a competitive antagonist at postsynaptic glycine receptors, primarily in the spinal cord and brainstem.[2][4]

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Caption: Strychnine's competitive antagonism of the glycine receptor.

Glycine is a major inhibitory neurotransmitter that modulates motor neuron activity.^[4] By blocking glycine's binding site, strychnine prevents the influx of chloride ions that would normally hyperpolarize and inhibit the postsynaptic neuron. This disinhibition results in a state of hyperexcitability, leading to uncontrolled muscle contractions, reflex convulsions, and ultimately, death by asphyxia due to paralysis of respiratory muscles.^{[3][4][15]}

Acute Toxicity

- Routes of Exposure: Poisoning can occur through ingestion, inhalation, or absorption through mucous membranes.^[3]

- Onset: Symptoms can appear rapidly, within 15 to 60 minutes of exposure.[17][21]
- Symptoms: Early signs include muscle stiffness, twitching, and anxiety.[21][22] These progress to severe, painful convulsions, which can be triggered by minimal sensory stimuli (sound, touch, or light).[3][21]
- Lethal Dose: The minimum lethal oral dose in adults is estimated to be between 30–120 mg. [3]

Emergency Response is Critical: Exposure to strychnine is a medical emergency. Immediate medical attention is required. Decontamination of skin and removal from the source of exposure must be performed promptly by emergency personnel wearing appropriate protective gear.[17]

Analytical Methodologies

The accurate detection and quantification of strychnine are crucial in forensic toxicology, clinical analysis, and research.[2] Modern analytical techniques offer high sensitivity and specificity.

Sample Preparation: Liquid-Liquid Extraction (LLE)

The choice of sample preparation is critical for isolating strychnine from complex biological matrices like blood or tissue. LLE is a robust and widely used method.[4][23]

Protocol Rationale: This multi-step process is designed to selectively isolate the basic strychnine molecule from acidic and neutral interferences. The initial extraction into an organic solvent separates it from the bulk aqueous matrix. The acid wash then removes any co-extracted basic impurities, while strychnine (as a protonated salt) moves into the acidic aqueous phase. Finally, making the solution alkaline deprotonates the strychnine, allowing it to be re-extracted into a clean organic phase, thus concentrating and purifying the analyte for analysis.

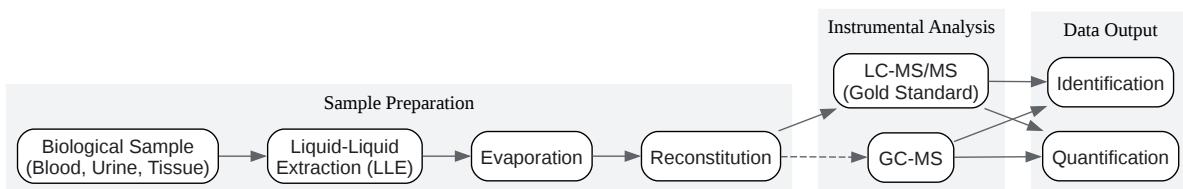
Step-by-Step Protocol:

- **Alkalization:** Adjust the pH of the biological sample (e.g., 1 mL of blood or urine) to be alkaline (pH 9-10) using a suitable base like ammonium hydroxide. This converts the strychnine salt to its free base form, which is more soluble in organic solvents.

- Initial Extraction: Add an appropriate organic solvent mixture (e.g., chloroform/isopropanol). Vortex vigorously for 2 minutes to ensure thorough mixing and transfer of strychnine into the organic phase.
- Phase Separation: Centrifuge the mixture to achieve clear separation of the aqueous and organic layers.
- Collection: Carefully transfer the organic (lower) layer to a clean tube. Repeat the extraction (steps 2-4) on the remaining aqueous layer and combine the organic extracts to maximize recovery.
- Acid Wash (Clean-up): Add a dilute acid (e.g., 0.1 N H₂SO₄) to the combined organic extracts. Vortex and centrifuge. The strychnine will move into the acidic aqueous (upper) layer as a salt. Discard the organic layer.[4][23]
- Re-extraction: Make the remaining acidic aqueous layer alkaline again with a base. Perform a final extraction into a fresh portion of the organic solvent.
- Evaporation: Evaporate the final organic extract to dryness under a gentle stream of nitrogen gas at a controlled temperature (e.g., 40°C).[4]
- Reconstitution: Reconstitute the dried residue in a small, precise volume of mobile phase (for LC) or a suitable solvent (for GC) immediately prior to analysis.[4]

Instrumental Analysis Workflow

The gold standard for strychnine analysis is chromatography coupled with mass spectrometry, which provides definitive identification and quantification.

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Caption: General workflow for the analysis of strychnine in biological samples.

- Gas Chromatography-Mass Spectrometry (GC-MS): A highly specific and sensitive technique. A typical GC column would be an HP-5MS or similar, with an oven program designed to elute strychnine effectively.[4][23]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Considered the gold standard for its exceptional sensitivity and specificity, requiring minimal sample volume.[4] Analysis is typically performed using a C18 reversed-phase column with a gradient mobile phase of water and acetonitrile containing formic acid, coupled to a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.[4]

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